

Application Notes and Protocols for Alpha-Neoendorphin Radioimmunoassay

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Compound of Interest

Compound Name: *alpha*-Neoendorphin

Cat. No.: B1637691

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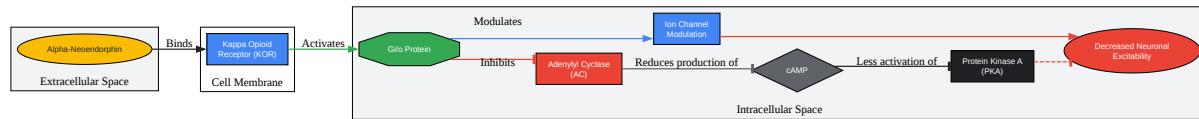
Introduction

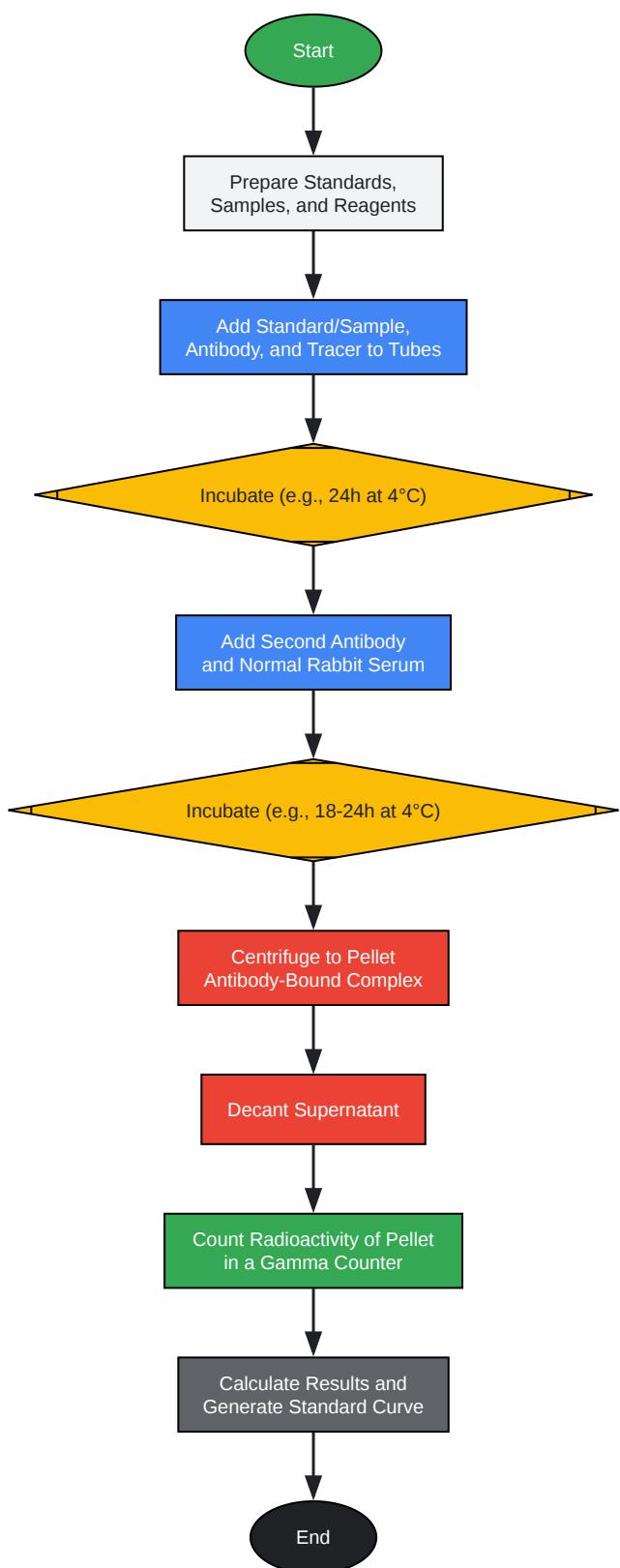
Alpha-neoendorphin (α -neoendorphin) is an endogenous opioid peptide derived from the precursor protein prodynorphin. It plays a significant role in nociception, mood, and neuroendocrine function through its interaction with opioid receptors. Accurate and sensitive quantification of α -neoendorphin in biological samples is crucial for research in neuroscience, pharmacology, and drug development.

This document provides a comprehensive guide to developing and performing a radioimmunoassay (RIA) for the detection of α -neoendorphin. Included are detailed protocols for antibody production, radiolabeling of the peptide, and the complete RIA procedure. Additionally, representative data and troubleshooting guidelines are presented to assist researchers in establishing a robust and reliable assay.

Signaling Pathway of Alpha-Neoendorphin

Alpha-neoendorphin primarily interacts with kappa-opioid receptors (KOR), but also shows affinity for mu-opioid receptors (MOR) and delta-opioid receptors (DOR). Upon binding, it initiates a G-protein mediated signaling cascade that leads to the inhibition of adenylyl cyclase, a decrease in intracellular cyclic AMP (cAMP) levels, and modulation of ion channel activity. This ultimately results in a reduction of neuronal excitability.



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